

Application Notes and Protocols for ATC0065 in the Forced Swim Test

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ATC0065

Cat. No.: B1665808

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

ATC0065 is a potent and selective antagonist of the melanin-concentrating hormone receptor 1 (MCHR1) with demonstrated antidepressant-like activity in preclinical models.^{[1][2]} The forced swim test (FST) is a widely utilized behavioral assay to screen for potential antidepressant efficacy.^[1] This document provides a detailed protocol for utilizing the FST to evaluate the antidepressant-like effects of **ATC0065** in rats, based on published findings.

ATC0065 has an IC₅₀ of 15.7 nM for human MCHR1 and has been shown to be orally active.^{[1][2]} In vivo studies have demonstrated that oral administration of **ATC0065** at doses of 3-30 mg/kg significantly reduces immobility time in the rat forced swim test, which is indicative of an antidepressant-like effect.^[1]

Data Presentation

The following table summarizes the key in vitro and in vivo data for **ATC0065**.

Parameter	Value	Reference
Target	Melanin-Concentrating Hormone Receptor 1 (MCHR1)	[1][2]
Activity	Antagonist	[1]
IC50 (human MCHR1)	15.7 nM	[1][2]
Animal Model for FST	Rat	[1]
Route of Administration	Oral	[1]
Effective Dose Range (FST)	3 - 30 mg/kg	[1]
Observed Effect in FST	Significant reduction in immobility time	[1]

Experimental Protocols

This section outlines the detailed methodology for conducting the forced swim test to assess the antidepressant-like properties of **ATC0065**.

Animals

- Species: Male Sprague-Dawley rats
- Weight: 200-250 g
- Housing: Group-housed in a temperature-controlled room ($22 \pm 2^{\circ}\text{C}$) with a 12-hour light/dark cycle. Food and water should be available ad libitum.
- Acclimation: Animals should be acclimated to the housing facility for at least one week prior to the experiment and handled daily for at least three days before the test to minimize stress.

Apparatus

- A transparent Plexiglas cylinder (40 cm high x 20 cm in diameter).
- The cylinder should be filled with water ($23\text{-}25^{\circ}\text{C}$) to a depth of 30 cm, which prevents the rats from touching the bottom with their hind paws or tail.

Drug Preparation and Administration

- **Vehicle:** The appropriate vehicle for dissolving **ATC0065** should be determined based on its solubility. A common vehicle for oral administration is 0.5% carboxymethyl cellulose (CMC) in distilled water.
- **ATC0065 Dosing:** Prepare solutions of **ATC0065** to achieve final doses of 3, 10, and 30 mg/kg.
- **Administration:** Administer **ATC0065** or vehicle orally (p.o.) via gavage 60 minutes prior to the test session. The volume of administration should be consistent across all animals (e.g., 5 ml/kg).

Forced Swim Test Procedure

The forced swim test is conducted in two sessions: a pre-test session and a test session, separated by 24 hours.

Day 1: Pre-test Session (15 minutes)

- Place each rat individually into the swim cylinder for a 15-minute pre-swim.
- After 15 minutes, remove the rat from the water, gently dry it with a towel, and return it to its home cage.
- The purpose of the pre-test is to induce a state of behavioral despair, leading to increased immobility in the subsequent test session.

Day 2: Test Session (5 minutes)

- Administer **ATC0065** or vehicle orally 60 minutes before the test.
- Place each rat individually into the swim cylinder for a 5-minute test session.
- Record the entire 5-minute session using a video camera for later analysis.
- After the 5-minute session, remove the rat, dry it, and return it to its home cage.

Behavioral Scoring

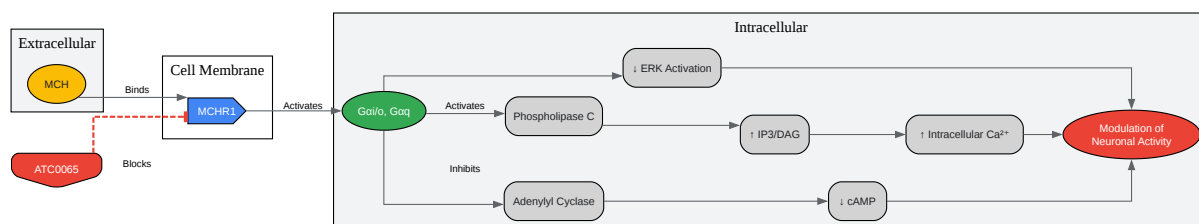
- An observer blinded to the treatment conditions should score the video recordings.
- The total duration of immobility during the 5-minute test session is the primary behavioral measure.
- Immobility is defined as the state in which the rat makes only the minimal movements necessary to keep its head above water.
- Other behaviors that can be scored include:
 - Swimming: Active movements of the limbs, including paddling and circling the cylinder.
 - Climbing: Active attempts to climb the walls of the cylinder.

Statistical Analysis

- Data should be expressed as the mean \pm SEM for each group.
- Statistical analysis can be performed using a one-way analysis of variance (ANOVA) followed by a post-hoc test (e.g., Dunnett's test) to compare the **ATC0065**-treated groups to the vehicle-treated control group.
- A p-value of less than 0.05 is typically considered statistically significant.

Mandatory Visualizations

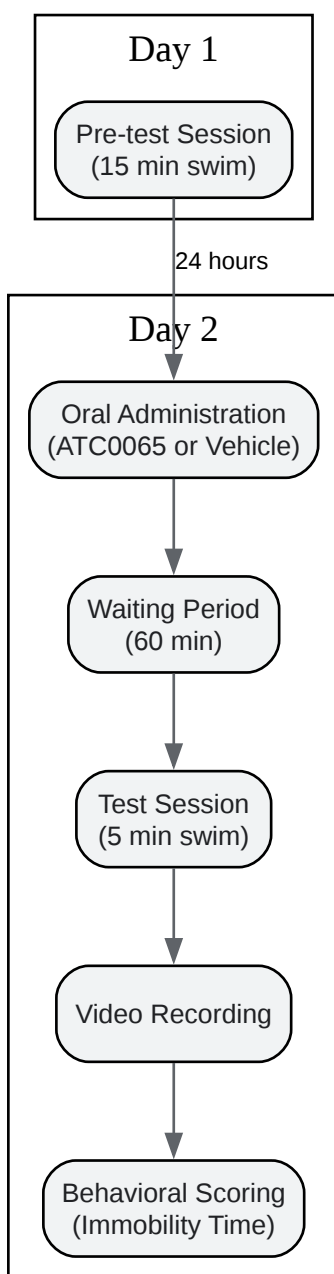
Signaling Pathway of MCHR1 Antagonism



[Click to download full resolution via product page](#)

Caption: MCHR1 signaling pathway and the antagonistic action of **ATC0065**.

Experimental Workflow for Forced Swim Test



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the two-day forced swim test protocol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Anxiolytic- and antidepressant-like profile of ATC0065 and ATC0175: nonpeptidic and orally active melanin-concentrating hormone receptor 1 antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for ATC0065 in the Forced Swim Test]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665808#atc0065-protocol-for-forced-swim-test]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com